

An In-Depth Technical Guide to Iridium-191: Properties and Applications

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Compound of Interest

Compound Name: *Iridium-191*

CAS No.: *13967-66-3*

Cat. No.: *B083290*

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Introduction

Iridium-191 (^{191}Ir) is one of two stable isotopes of the element iridium, a dense, corrosion-resistant transition metal of the platinum group.[1] While chemically identical to other iridium isotopes, its unique nuclear properties make it a crucial material in various scientific and medical applications, primarily as the precursor to the medically and industrially significant radioisotope, Iridium-192.[2][3] This guide provides a comprehensive overview of the physical and chemical properties of **Iridium-191**, its applications, and relevant experimental protocols.

Physical and Nuclear Properties

Iridium-191 is a naturally occurring isotope, constituting approximately 37.3% of all iridium found on Earth.[1][2] It is distinguished by its specific nuclear structure, which is fundamental to its stability and its utility in nuclear reactions. A summary of its key physical and nuclear properties is presented below.

Property	Value
Atomic Mass	190.9605893(21) u[2]
Natural Abundance	37.3%[1][2]
Nuclear Spin	3/2+[2][4]
Magnetic Dipole Moment	+0.1507(6) μ N[4]
Quadrupole Moment	+0.816(9) barn[4]
Binding Energy per Nucleon	7.94812076 MeV[4]
Neutron Number	114[5]
Proton Number	77[5]
Stability	Stable[2]
Thermal Neutron Capture Cross-Section	~954 barns[2]

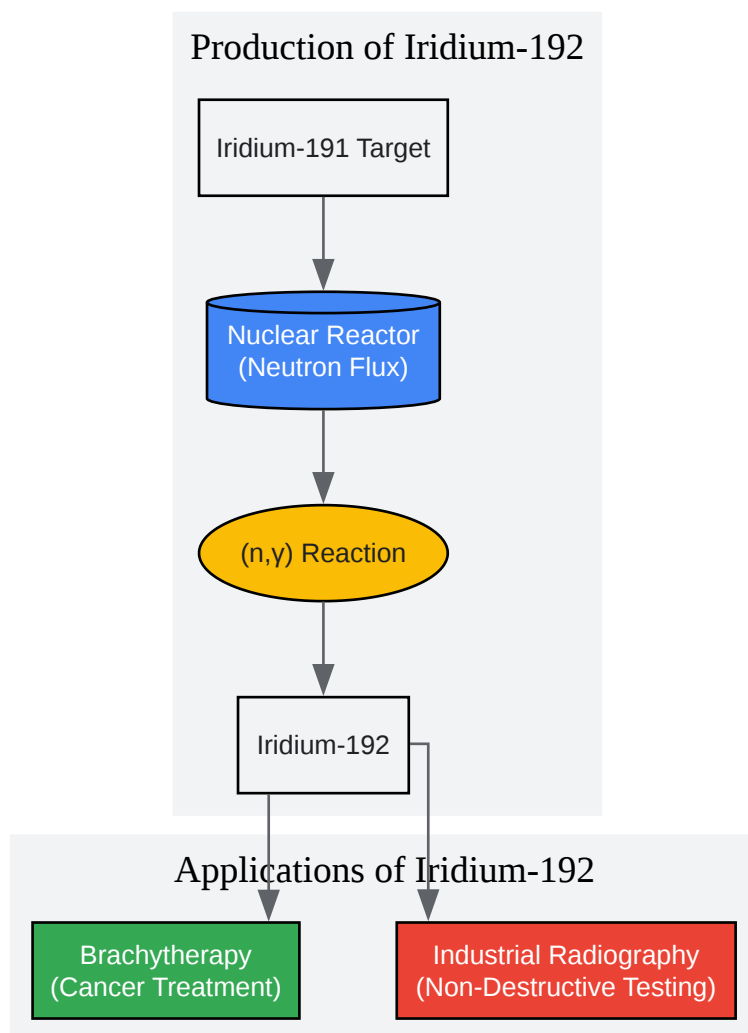
Chemical Properties

As a stable isotope of iridium, ^{191}Ir shares the element's characteristic chemical behavior. Iridium is renowned for being the most corrosion-resistant metal known.[1] It is not susceptible to attack by most acids, including aqua regia.[1] However, it can be dissolved in concentrated hydrochloric acid in the presence of sodium perchlorate.[1] At elevated temperatures, it will react with halogens and oxygen, and it reacts directly with sulfur at atmospheric pressure to form iridium disulfide.[1] While the metal itself is generally non-toxic due to its inertness, iridium compounds should be regarded as highly toxic.[5]

Production of Iridium-192

The primary application of **Iridium-191** is in the production of Iridium-192 (^{192}Ir), a radioisotope with a half-life of 73.83 days.[1][2] This is achieved through neutron activation of enriched ^{191}Ir targets in a nuclear reactor via the (n, γ) reaction.[2] The high thermal neutron capture cross-section of ^{191}Ir makes this process efficient.[2]

Experimental Workflow: Production and Application of Iridium-192



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Caption: Production and major applications of Iridium-192.

Iridium-191m: A Metastable Isomer for Medical Imaging

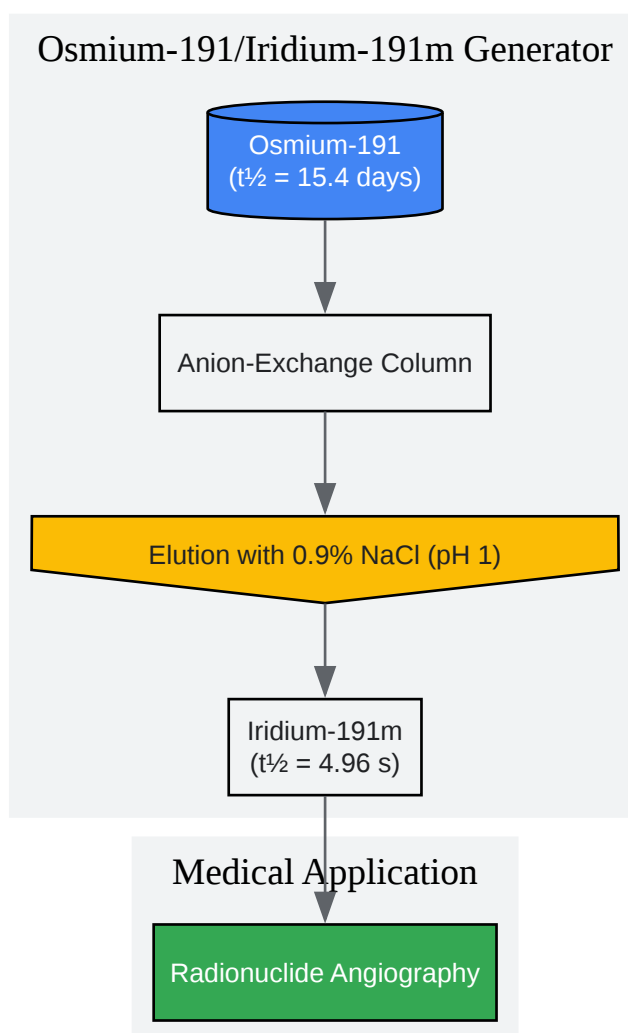
Iridium-191 also has a medically significant metastable isomer, **Iridium-191m** ($^{191\text{m}}\text{Ir}$). This isomer has a very short half-life of 4.96 seconds and decays with the emission of 65-keV and

129-keV photons.[6] This property makes it suitable for first-pass radionuclide angiography, a diagnostic imaging technique used to visualize blood flow and detect cardiac shunts.[6][7]

Production of Iridium-191m: The Osmium-191/Iridium-191m Generator

Iridium-191m is produced from the decay of its parent isotope, Osmium-191 (^{191}Os), which has a half-life of 15.4 days.[6][8] This parent-daughter relationship allows for the creation of a radionuclide generator.

- **Column Preparation:** The Osmium-191 parent isotope is loaded onto an anion-exchange column (e.g., AGMP-1).[8][9]
- **Elution:** The **Iridium-191m** daughter isotope is selectively eluted from the column using a solution of 0.9% NaCl at pH 1.[8][9]
- **Yield and Purity:** Each elution typically yields about 7-10% of the available **Iridium-191m** with a very low Osmium-191 breakthrough of 0.003-0.008%.[8][9]
- **Application:** The resulting eluate containing **Iridium-191m** can be used for multiple first-pass radionuclide angiograms in patients, with studies repeatable within minutes due to the short half-life of the isotope.[6]



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Caption: Workflow of the Os-191/Ir-191m generator.

Analytical Techniques

While specific, detailed experimental protocols for the routine characterization of stable ^{191}Ir are not extensively published, standard analytical techniques for elemental and isotopic analysis are applicable. These include:

- **Mass Spectrometry:** Techniques such as Inductively Coupled Plasma Mass Spectrometry (ICP-MS) can be used for the precise determination of the isotopic abundance of **Iridium-191** in a sample.

- Neutron Activation Analysis (NAA): Stable iridium isotopes like ^{191}Ir serve as targets in NAA to determine iridium concentrations in environmental samples.[2] The sample is irradiated to produce radioisotopes like ^{192}Ir , and the subsequent gamma emissions are measured.[2]
- Mössbauer Spectroscopy: **Iridium-191** was the first isotope of any element to demonstrate the Mössbauer effect, making it useful for research in physics, chemistry, biochemistry, metallurgy, and mineralogy.[1]

Conclusion

Iridium-191 is a stable isotope with significant, albeit indirect, contributions to medicine and industry. Its fundamental role as the precursor to Iridium-192 for brachytherapy and industrial radiography, and the medical utility of its metastable isomer, **Iridium-191m**, in diagnostic imaging, underscore its importance. The unique nuclear properties of ^{191}Ir , particularly its large neutron capture cross-section, are key to these applications. Future research may continue to explore the use of this stable isotope in other areas of science and technology.

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